

STAT3-IN-21 safety data sheet (SDS) information

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Compound of Interest

Compound Name: *STAT3-IN-21, cell-permeable,
negative control*

Cat. No.: *B15614918*

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STAT3-IN-21: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals.

This technical guide provides an in-depth overview of STAT3-IN-21 (also known as STA-21), a small molecule inhibitor of Signal Transducer and Activator of Transcription 3 (STAT3). This document consolidates safety information, physicochemical properties, biological activity, and relevant experimental protocols to support its application in research and development.

Safety and Handling

A complete Safety Data Sheet (SDS) for STAT3-IN-21 is not readily available. The following information is synthesized from various supplier data.

1.1. Physical and Chemical Properties

Property	Value
Appearance	White to yellow solid
Solubility	Soluble in DMSO (20 mg/ml)
Molecular Formula	C ₁₉ H ₁₄ O ₄
Molecular Weight	306.3 g/mol
Purity	≥98% (HPLC)
CAS Number	28882-53-3

1.2. Storage and Stability

- Powder: Store at -20°C for long-term stability.
- In solution (DMSO): Store solutions at -20°C for up to 3 months.

1.3. Handling Precautions

- Avoid breathing dust, fume, gas, mist, vapors, or spray.
- Avoid prolonged or repeated exposure.
- Keep container tightly closed.
- Wash thoroughly after handling.
- Do not take internally.

1.4. Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side shields or goggles.
- Skin Protection: Wear protective gloves and a lab coat.
- Respiratory Protection: Use in a well-ventilated area. If dust is generated, a respirator may be necessary.

1.5. First Aid Measures

- If Ingested: Wash out mouth with water provided the person is conscious. Call a physician.
- If Inhaled: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen.
- In Case of Skin Contact: Immediately wash skin with soap and plenty of water.
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.

Biological Activity and Mechanism of Action

STAT3 is a transcription factor that plays a critical role in various cellular processes, including cell growth, proliferation, and apoptosis.[1] Constitutive activation of STAT3 is implicated in numerous cancers.[2] STAT3-IN-21 (STA-21) is a novel, cell-permeable, and selective inhibitor of STAT3.[3]

Its primary mechanism of action involves the inhibition of STAT3 dimerization and its subsequent binding to DNA.[2][4] This, in turn, prevents the transcription of STAT3 target genes.[4] Notably, STA-21 has been shown to have minimal effect on the phosphorylation of STAT3 upstream regulators such as JAK2 and Src.[2]

Experimental Data

3.1. In Vitro Studies

Cell Line	Assay	Concentration	Observed Effect
MDA-MB-468 Breast Cancer	Western Blot	20-30 μ M	Inhibition of Stat3-regulated downstream factors (Bcl-XL, cyclin D1)
MDA-MB-435s Breast Cancer	EMSA	30 μ M	Inhibition of Stat3 DNA binding activity
Human Keratinocytes	Immunofluorescence	Not Specified	Inhibition of cytokine-dependent nuclear translocation of Stat3
Human Keratinocytes	Proliferation Assay	Dose-dependent	Inhibition of proliferation, downregulation of c-Myc and cyclin D1

3.2. In Vivo Studies

Model	Treatment	Outcome
Experimental Autoimmune Encephalomyelitis (EAE) Mice	STA-21	Ameliorated disease severity, reduced inflammation and demyelination, decreased Th17 cells, and increased Tregs.[4]
K5.Stat3C Transgenic Mice (Psoriasis model)	Topical STA-21	Abolished the generation of skin lesions.[5]
Psoriasis Patients (non-randomized study)	Topical STA-21 ointment	Improvement in psoriatic lesions in 6 out of 8 patients after 2 weeks.[5]

Experimental Protocols

4.1. Cell Viability Assay

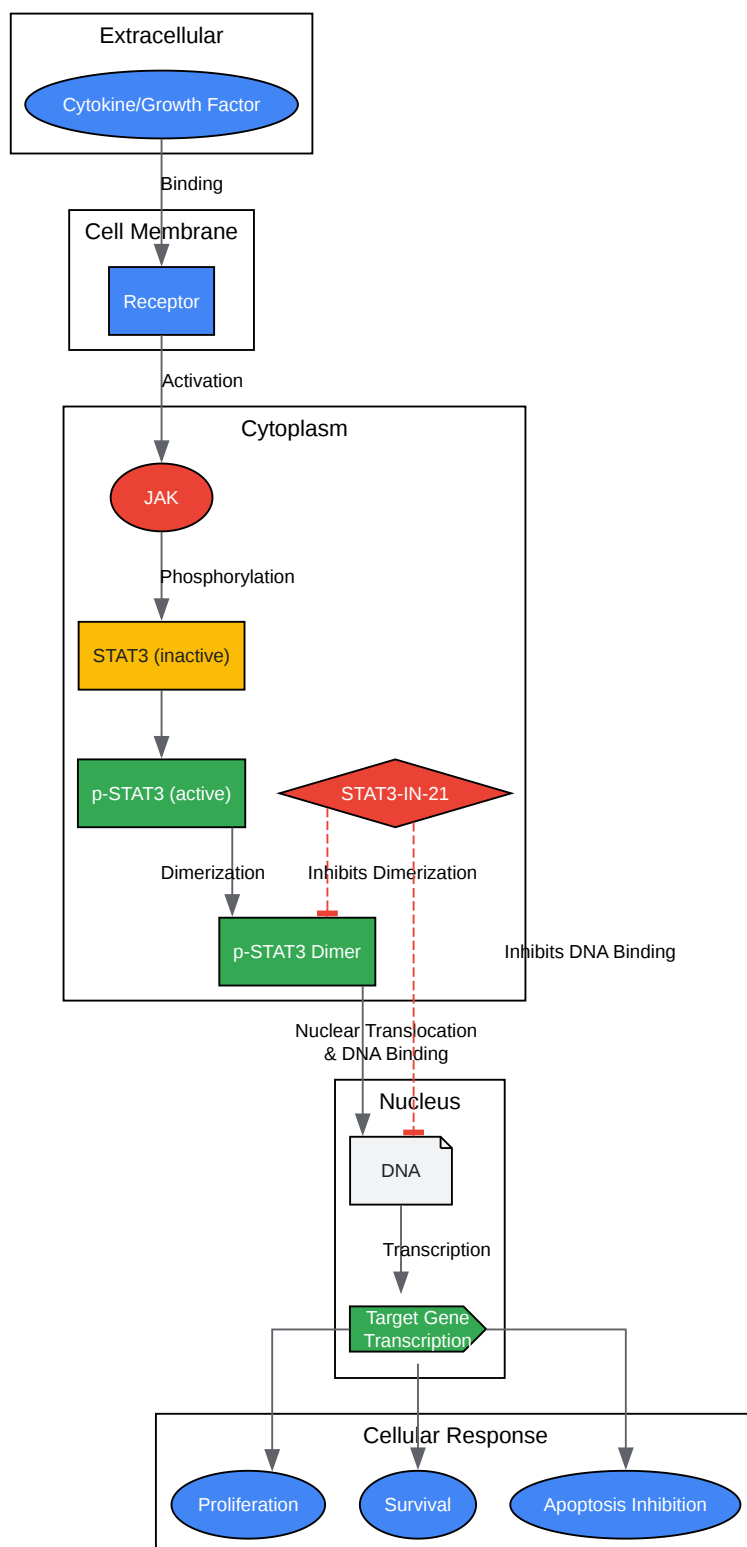
- **Cell Seeding:** Plate cells in a 96-well plate at a desired density and allow them to adhere overnight.
- **Treatment:** Treat cells with various concentrations of STAT3-IN-21 (solubilized in DMSO) and a vehicle control (DMSO alone).
- **Incubation:** Incubate the cells for the desired time period (e.g., 24, 48, 72 hours).
- **Assay:** Add a viability reagent (e.g., MTT, PrestoBlue) to each well and incubate according to the manufacturer's instructions.
- **Measurement:** Read the absorbance or fluorescence using a plate reader.
- **Analysis:** Calculate the percentage of viable cells relative to the vehicle control.

4.2. Western Blot Analysis

- **Cell Lysis:** After treatment with STAT3-IN-21, wash cells with cold PBS and lyse with RIPA buffer containing protease and phosphatase inhibitors.
- **Protein Quantification:** Determine the protein concentration of each lysate using a BCA or Bradford assay.
- **SDS-PAGE:** Separate equal amounts of protein on an SDS-polyacrylamide gel.
- **Transfer:** Transfer the separated proteins to a PVDF or nitrocellulose membrane.
- **Blocking:** Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour at room temperature.
- **Primary Antibody Incubation:** Incubate the membrane with primary antibodies against target proteins (e.g., p-STAT3, total STAT3, Bcl-XL, Cyclin D1, GAPDH) overnight at 4°C.
- **Secondary Antibody Incubation:** Wash the membrane with TBST and incubate with HRP-conjugated secondary antibodies for 1 hour at room temperature.
- **Detection:** Visualize the protein bands using an enhanced chemiluminescence (ECL) substrate and an imaging system.

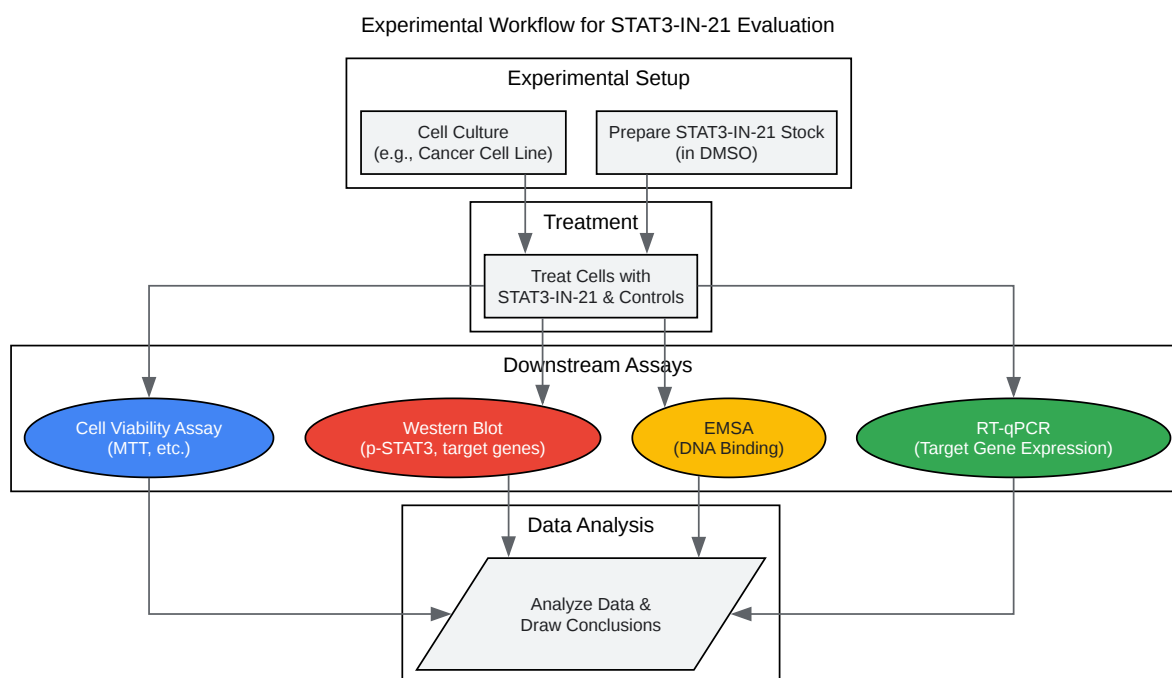
Signaling Pathways and Workflows

STAT3 Signaling Pathway and Inhibition by STAT3-IN-21



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Caption: STAT3 signaling pathway and points of inhibition by STAT3-IN-21.



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Caption: A typical experimental workflow for evaluating the efficacy of STAT3-IN-21.

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